

Introduction: The Quinoline Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: 6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline

CAS No.: 865659-04-7

Cat. No.: B2734419

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The quinoline ring system, a bicyclic heterocycle composed of a benzene ring fused to a pyridine ring, is a cornerstone of medicinal chemistry.^[1] Its unique structural and electronic properties have made it a versatile scaffold for the development of a wide range of therapeutic agents with diverse pharmacological activities, including anticancer, antimalarial, antibacterial, and anti-inflammatory properties.^{[2][3]} The strategic substitution of the quinoline core allows for the fine-tuning of a molecule's physicochemical properties, such as lipophilicity and metabolic stability, thereby enhancing its drug-like characteristics and biological activity.^[4]

This technical guide provides a comprehensive overview of the synthesis, characterization, and potential applications of a specific, potentially novel quinoline derivative: **6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline**. While a specific CAS number for this compound is not readily available in public databases, suggesting its novelty, its structure combines several key pharmacophores known to impart significant biological activity. The presence of bromine atoms at the 6 and 8 positions, coupled with a trifluoromethylphenyl group at the 2-position, suggests a strong potential for this molecule in drug discovery, particularly in oncology and infectious diseases.^[5] This guide will, therefore, draw upon established principles and data from closely related analogues to provide a robust framework for its synthesis and evaluation.

Molecular Structure and Physicochemical Properties

The molecular structure of **6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline** is presented below:

Caption: Molecular structure of **6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline**.

Predicted Physicochemical Properties

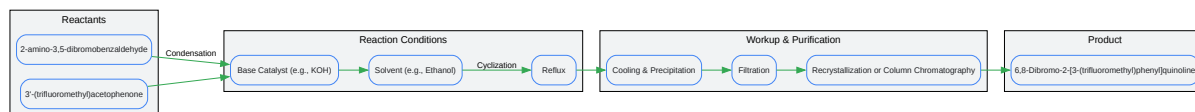
The physicochemical properties of this molecule can be predicted based on the contributions of its constituent parts.

Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C ₁₆ H ₈ Br ₂ F ₃ N	Based on the molecular structure.
Molecular Weight	455.05 g/mol	Calculated from the molecular formula.
Appearance	Likely a solid at room temperature.	The high molecular weight and planar aromatic structure suggest a solid state.
Solubility	Poorly soluble in water; soluble in organic solvents like DCM, EtOAc, and DMSO.	The large, nonpolar aromatic surface area and lack of hydrogen bond donors suggest low aqueous solubility.
Lipophilicity (logP)	High	The presence of two bromine atoms and a trifluoromethyl group significantly increases lipophilicity.[4]
pKa	Weakly basic	The nitrogen atom in the quinoline ring is basic, but its basicity is reduced by the electron-withdrawing effects of the bromine and trifluoromethyl groups.[2]

Synthesis of 6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline

The Friedländer annulation is a robust and versatile method for the synthesis of polysubstituted quinolines.[6] This approach involves the condensation of a 2-aminoaryl aldehyde or ketone with a compound containing an α -methylene group. For the synthesis of the target molecule, a plausible route involves the reaction of 2-amino-3,5-dibromobenzaldehyde with 3'-(trifluoromethyl)acetophenone.

Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis of **6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline** via Friedländer Annulation.

Detailed Experimental Protocol

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add 2-amino-3,5-dibromobenzaldehyde (1.0 mmol), 3'-(trifluoromethyl)acetophenone (1.1 mmol), and ethanol (20 mL).
- **Catalyst Addition:** While stirring, add a catalytic amount of potassium hydroxide (0.2 mmol).
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Workup:** After completion, allow the reaction mixture to cool to room temperature. The product may precipitate out of the solution. If not, slowly add cold water to induce precipitation.
- **Isolation:** Collect the solid product by vacuum filtration and wash with cold ethanol.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) or by column chromatography on silica gel to afford the pure **6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline**.

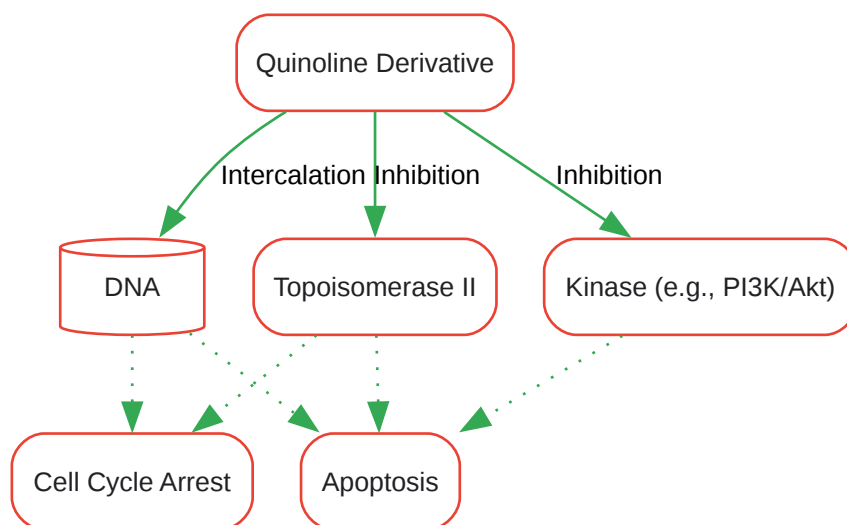
Potential Therapeutic Applications and Biological Activity

The structural motifs present in **6,8-Dibromo-2-[3-(trifluoromethyl)phenyl]quinoline** suggest a strong potential for biological activity, particularly in the areas of oncology and microbiology.

Anticancer Potential

The 6,8-dibromoquinoline scaffold is a known pharmacophore in the design of anticancer agents.[5] The introduction of a trifluoromethyl group can further enhance anticancer activity by increasing the molecule's ability to penetrate cell membranes and by improving its metabolic stability.[4]

Hypothesized Mechanism of Anticancer Action:



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